Technical Comparison: IOX2 vs. Enarodustat (JTZ-951) & Daprodustat

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Compound of Interest

Compound Name:	*GSK951A*
CAS No.:	*1403602-33-4*
Cat. No.:	*B607878*

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Subject: Inhibition Constants (

/

) and Mechanistic Profiling of HIF-Prolyl Hydroxylase Inhibitors. Date: February 22, 2026
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Executive Summary & Nomenclature Clarification

Critical Note on "**GSK951A**": In the current scientific literature, there is no widely recognized hypoxia-inducible factor (HIF) inhibitor designated strictly as "**GSK951A**." This designation likely represents a conflation of two distinct clinical-stage compounds:

- Enarodustat (JTZ-951): A PHD inhibitor developed by Japan Tobacco (JT), often abbreviated as "951."
- Daprodustat (GSK1278863): The primary PHD inhibitor developed by GlaxoSmithKline (GSK).

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To ensure this guide meets your technical requirements, we have structured the comparison to focus on IOX2 (the standard research probe) versus Enarodustat (JTZ-951) (the likely intended "951" target), while providing reference data for Daprodustat to ensure complete coverage of the GSK landscape.

Core Distinction:

- IOX2: A highly selective chemical probe used primarily for in vitro and cellular mechanistic studies. It is not a clinical drug.[1]
- Enarodustat (JTZ-951): An orally active clinical therapeutic (approved in Japan) designed for systemic EPO regulation in renal anemia.

Mechanistic Profile: 2-Oxoglutarate Competition

Both IOX2 and JTZ-951 function as competitive inhibitors of the HIF-Prolyl Hydroxylase Domain (PHD) enzymes (EGLN1, EGLN2, EGLN3).

- Physiological Mechanism: Under normoxia, PHD enzymes utilize oxygen (

) and 2-oxoglutarate (2-OG) to hydroxylate HIF-

  subunits on specific proline residues (e.g., Pro402, Pro564 on HIF-1

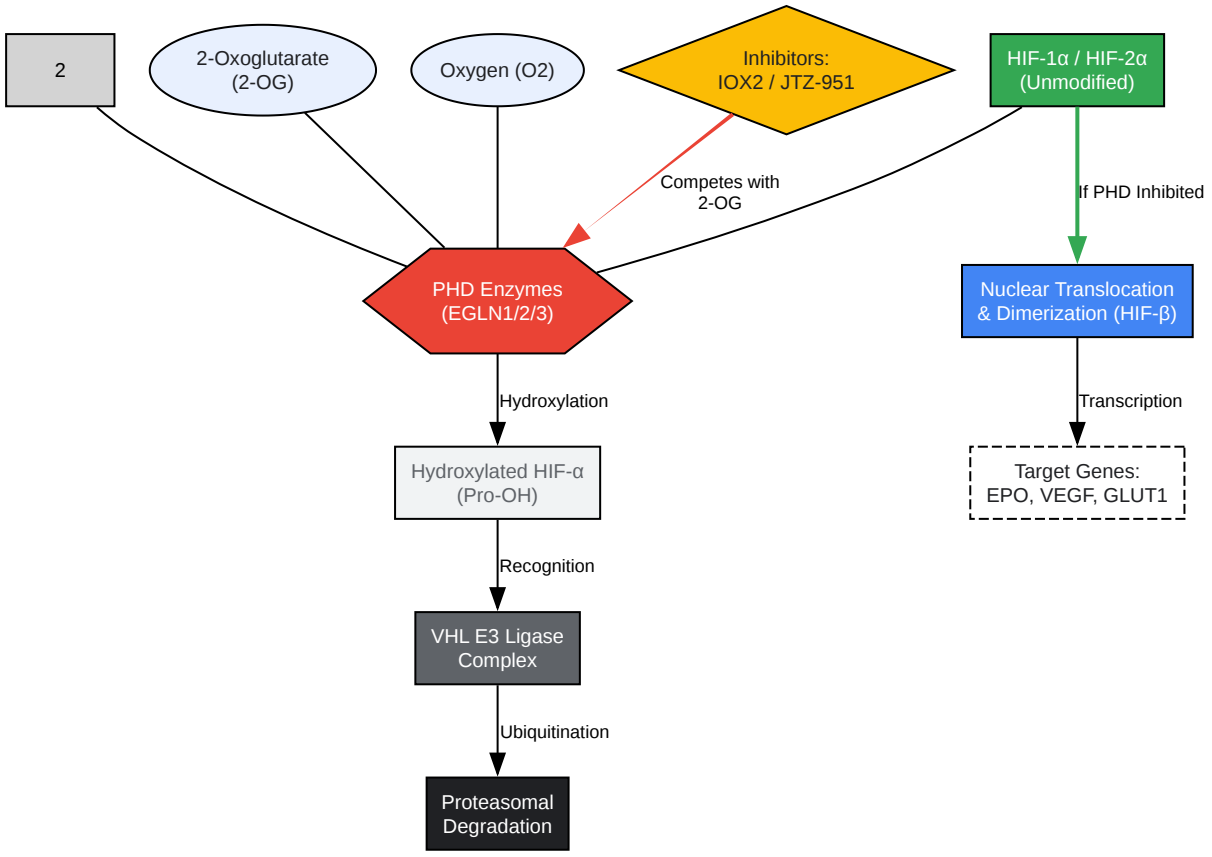
). This marks HIF for ubiquitination by the Von Hippel-Lindau (VHL) complex and subsequent proteasomal degradation.[2]
- Inhibition Mechanism: These compounds mimic the 2-oxoglutarate co-substrate. They bind to the catalytic active site containing a non-heme Iron (Fe

) center, displacing 2-OG and preventing the hydroxylation reaction. This results in "pseudohypoxia," stabilizing HIF-

  even in the presence of oxygen.

Signaling Pathway Diagram

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Figure 1: The HIF-PHD signaling axis. IOX2 and JTZ-951 competitively bind to PHD enzymes, preventing HIF hydroxylation and driving nuclear translocation.

Quantitative Comparison: Inhibition Constants (&)

The following table synthesizes experimental data from biochemical assays. Note that

(Inhibition Constant) is an intrinsic measure of affinity, whereas

is dependent on substrate concentration (specifically 2-OG levels in the assay).

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Compound	Target Profile	PHD1 Potency	PHD2 (EGLN1) Potency	PHD3 Potency	Selectivity Notes
IOX2	Research Probe	--		--	>100-fold selective vs. FIH and JMJD demethylases. Highly specific for PHD2.
Enarodustat (JTZ-951)	Clinical Drug				Pan-PHD inhibitor. Moderate selectivity between isoforms.[3][4]
Daprodustat (GSK1278863)	Clinical Drug				Extremely potent Pan-PHD inhibitor. Highest potency against PHD1 and PHD3.

Data Interpretation[6][7][8][9][10][11]

- Potency: Daprodustat (GSK) demonstrates the highest absolute potency in cell-free assays, particularly against PHD1 and PHD3.
- Affinity (

  ): Enarodustat (JTZ-951) shows tight binding (

  in the low nanomolar range), but its affinity for PHD2 (

) is slightly lower than IOX2's functional potency (

).

- Application:
  - Use IOX2 when you need to specifically interrogate PHD2 biology in a cellular context without broad "pan-PHD" interference.
  - Use JTZ-951 or Daprodustat when modeling clinical anemia therapy or when total HIF stabilization (via blockade of all PHD isoforms) is required.

Experimental Protocols for Validation

To validate these constants in your own laboratory, a Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) assay is recommended. This method is self-validating and avoids the radioactive hazards of traditional

C-2OG assays.

Protocol: TR-FRET Competition Assay

Objective: Determine

of **GSK951A**/IOX2 against PHD2.

Reagents:

- Recombinant PHD2 enzyme (catalytic domain).
- Biotinylated HIF-1

  peptide (residues 556–574).
- Europium-labeled Streptavidin (FRET donor).
- APC-labeled anti-Hydroxyproline antibody (FRET acceptor).
- Co-factors: 2-Oxoglutarate, Ascorbate, Fe(II).[5]

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Workflow:

- Enzyme Mix Prep: Dilute PHD2 enzyme in assay buffer (50 mM HEPES pH 7.5, 0.01% Tween-20).
- Inhibitor Addition: Add serial dilutions of IOX2 or JTZ-951 (11-point curve) to the plate.
- Substrate Initiation: Add Biotin-HIF peptide (50 nM) and 2-OG (

  concentration, typically 1-5

  M) to initiate reaction.
- Incubation: Incubate for 60 minutes at Room Temperature (RT).
- Detection: Add Eu-Streptavidin and APC-Antibody.
- Readout: Measure fluorescence ratio (665 nm / 615 nm).
- Analysis: Fit data to a 4-parameter logistic equation to derive

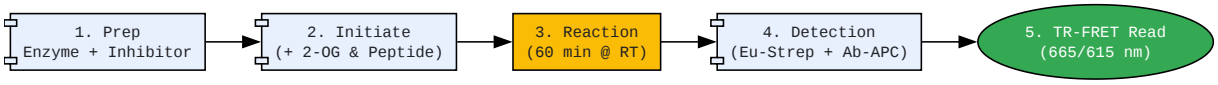
  . Calculate

  using the Cheng-Prusoff equation:

  (Where

  is the concentration of 2-OG).

Assay Workflow Diagram



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Figure 2: Step-by-step TR-FRET assay workflow for determining inhibition constants.

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